

Quinaldine Red: A Technical Guide to Solubility and Applications

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Compound of Interest

Compound Name: Quinaldine Red

Cat. No.: B093502

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For Researchers, Scientists, and Drug Development Professionals

Quinaldine Red is a cationic styryl dye recognized for its utility as a pH indicator and a fluorescent probe in various biological and chemical applications. A comprehensive understanding of its solubility in aqueous and organic media is critical for its effective use in research and development. This technical guide provides an in-depth overview of the solubility of **Quinaldine Red**, detailed experimental protocols for its use, and visualizations of its functional mechanisms.

Solubility of Quinaldine Red

The solubility of **Quinaldine Red** is a key parameter for its application in different experimental settings. While it is generally characterized as being sparingly soluble in water, it exhibits greater solubility in several organic solvents. The available quantitative and qualitative solubility data are summarized below.

Quantitative Solubility Data

Solvent	Solubility	Appearance of Solution
Ethanol	1 mg/mL ^[1]	Clear, dark red ^[1]
Chloroform	1 mg/mL	Clear to slightly hazy, yellow to very deep yellow
Water	10 mg/mL	Dark red

Note: The quantitative value for water solubility should be approached with caution, as multiple sources describe **Quinaldine Red** as "partly miscible"[2], "sparingly soluble" or "does not dissolve easily in water"[2]. The higher reported value may be influenced by factors such as temperature, pH, or the presence of co-solvents.

Qualitative Solubility Data

Solvent	Qualitative Description
Water	Sparingly soluble[3], Does not dissolve easily (partly miscible)
Ethanol	Freely soluble
Methanol	Freely soluble
Alcohol	Partly soluble

Experimental Protocols

Preparation of a Standard Quinaldine Red Indicator Solution (0.1% w/v in Methanol)

This protocol describes the preparation of a standard 0.1% weight/volume solution of **Quinaldine Red** in methanol, suitable for use as a pH indicator in titrations and other applications.

Materials:

- **Quinaldine Red** powder
- Methanol (analytical grade)
- 100 mL volumetric flask
- Analytical balance
- Spatula
- Weighing paper

Procedure:

- Accurately weigh 0.1 g of **Quinaldine Red** powder onto a piece of weighing paper using an analytical balance.
- Carefully transfer the weighed **Quinaldine Red** into a 100 mL volumetric flask.
- Add approximately 50 mL of methanol to the volumetric flask.
- Swirl the flask gently until the **Quinaldine Red** is completely dissolved. The solution should appear purple.
- Once dissolved, dilute the solution to the 100 mL mark with methanol.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- The final concentration of the prepared solution is approximately 1 gram/liter.
- Store the solution in a tightly sealed, light-resistant container at room temperature.

General Protocol for Determining the Solubility of a Compound

This protocol outlines a general method for determining the solubility of a chemical compound like **Quinaldine Red** in a specific solvent.

Materials:

- Compound to be tested (e.g., **Quinaldine Red**)
- Solvent of interest
- A series of small, sealable vials or test tubes
- Analytical balance
- Vortex mixer or magnetic stirrer

- Temperature-controlled shaker or water bath
- Centrifuge
- Spectrophotometer or other suitable analytical instrument (e.g., HPLC)

Procedure:

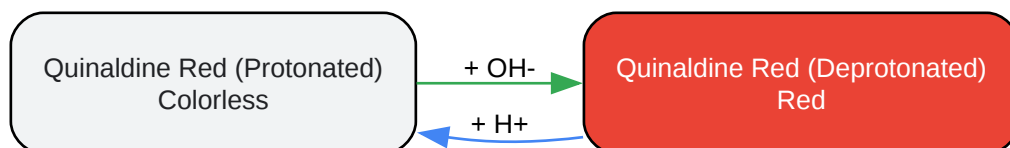
- Preparation of Saturated Solutions:
 - Add an excess amount of the compound to a series of vials.
 - To each vial, add a known volume of the solvent.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the undissolved solid to settle.
 - For finer suspensions, centrifuge the vials at a high speed to pellet the excess solid.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear supernatant from each vial, ensuring no solid particles are transferred.
 - Dilute the supernatant with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical instrument.

- Analyze the concentration of the dissolved compound using a suitable analytical method, such as UV-Vis spectrophotometry (by creating a standard curve) or HPLC.
- Calculation of Solubility:
 - Calculate the concentration of the compound in the original supernatant, taking into account the dilution factor.
 - The resulting concentration represents the solubility of the compound in the given solvent at the specified temperature.

Visualizing the Mechanisms of Action

pH Indicator Mechanism

Quinaldine Red functions as a pH indicator by undergoing a structural change in response to varying hydrogen ion concentrations. This change in its chemical structure results in a visible color transition. The process can be visualized as an equilibrium between its protonated (colorless) and deprotonated (red) forms.

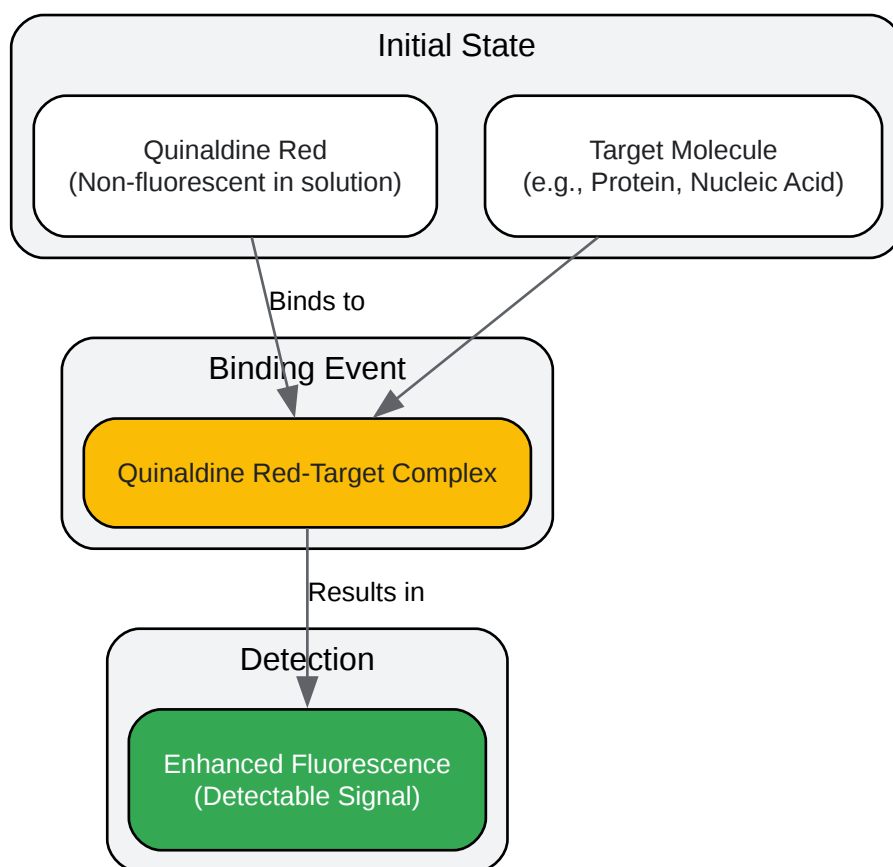


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Caption: pH-dependent equilibrium of **Quinaldine Red**.

Fluorescent Probe Workflow

Quinaldine Red is intrinsically non-fluorescent in an aqueous solution. However, upon binding to a target molecule, such as a protein or nucleic acid, its conformation is restricted, leading to a significant increase in fluorescence. This "light-up" property makes it a valuable tool for detecting and quantifying biological macromolecules.



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Caption: Workflow of **Quinaldine Red** as a fluorescent probe.

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References

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